

# APcK110 in vivo mouse model validation

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**Compound Focus:** APcK110

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## APcK110 In Vivo Model Validation

The key study demonstrates that **APcK110**, a novel kit inhibitor, has anti-leukemic activity in a xenograft mouse model of Acute Myeloid Leukemia (AML) [1].

Experimental Aspect	Details
Cell Line	OCI/AML3 cells [1]
Mouse Model	NOD-SCID mice (immunodeficient) [1]
Disease Model	Myelomonocytic AML [1]
Treatment Schedule	Intraperitoneal (IP) injection, every other day [1]
Key Efficacy Result	Significantly extended survival of treated mice compared to PBS-control (p=0.02) [1]

## Experimental Protocol for the Xenograft Model

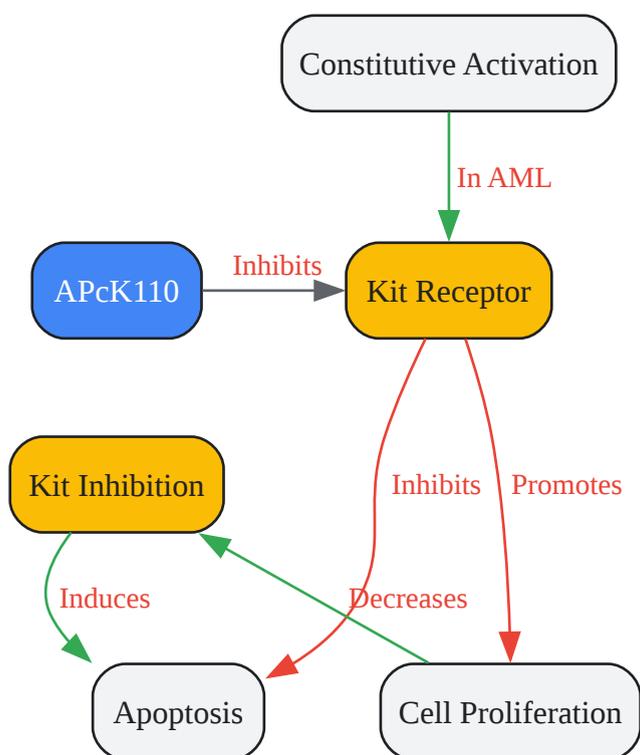
The methodology from the study can be summarized as follows [1]:

- Mouse Preparation:** NOD-SCID mice received sub-lethal whole-body radiation.

- **Disease Engraftment:** OCI/AML3 human leukemia cells were administered intravenously to establish the disease.
- **Treatment Initiation:** Treatment with **APcK110** or a phosphate-buffered saline (PBS) control began ten days after the introduction of the cancer cells.
- **End Point:** Survival of the mice was the primary metric, analyzed using Kaplan-Meier estimates.

## Mechanism of Action and Experimental Workflow

The search results confirm that **APcK110** is an inhibitor of the Kit receptor tyrosine kinase. Constitutive activation of Kit is known to contribute to the pathogenesis of AML, and targeting it induces apoptosis and inhibits proliferation in AML cells [1]. The diagram below illustrates the proposed mechanism and the in vivo experimental workflow.



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## References

1. (PDF) Kit inhibitor APcK110 extends survival in an AML xenograft... [academia.edu]

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